

Application Notes and Protocols for Guvacine Ethyl Ester Stock Solutions

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Compound of Interest

Compound Name: Guvacine ethyl ester

Cat. No.: B2987498

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **Guvacine ethyl ester** stock solutions for use in scientific research, particularly in studies related to GABAergic neurotransmission and drug development.

Introduction

Guvacine ethyl ester is an alkaloid found in the betel nut and serves as a precursor in the synthesis of GABA uptake inhibitors.[1][2][3] Its parent compound, Guvacine, is a known inhibitor of the GABA transporter 1 (GAT1), a crucial protein responsible for the reuptake of the inhibitory neurotransmitter GABA from the synaptic cleft.[4][5] By blocking GAT1, the concentration of GABA in the synapse is increased, leading to enhanced inhibitory signaling. This mechanism is a key target for the development of therapeutics for neurological disorders such as epilepsy.

Data Presentation

The following table summarizes the key quantitative data for **Guvacine ethyl ester**.

Property	Value	Source
Chemical Formula	C ₈ H ₁₃ NO ₂	
Molecular Weight	155.19 g/mol	
CAS Number	18513-76-3	
Calculated Water Solubility (log ₁₀ WS)	-0.97	
Calculated Octanol/Water Partition Coefficient (logP)	0.469	

Note: The water solubility is a calculated value and should be considered as an estimate. Experimental validation is recommended.

Experimental Protocols

Materials and Equipment

- **Guvacine ethyl ester** (solid form)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof, anhydrous)
- Phosphate-buffered saline (PBS), pH 7.4
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Guvacine ethyl ester** in DMSO. This is a common starting concentration for many in vitro experiments.

- **Pre-weighing Preparation:** Before handling the compound, ensure that all necessary PPE is worn. Work in a well-ventilated area or a chemical fume hood.
- **Weighing the Compound:** Accurately weigh out 1.55 mg of **Guvacine ethyl ester** using a calibrated analytical balance.
- **Dissolution:** Transfer the weighed **Guvacine ethyl ester** to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- **Mixing:** Close the tube tightly and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Store the 10 mM stock solution at -20°C for long-term storage. For short-term use, the solution can be stored at 4°C for up to a week. Avoid repeated freeze-thaw cycles.

Protocol for Preparing a 1 M Aqueous Stock Solution (from a DMSO stock)

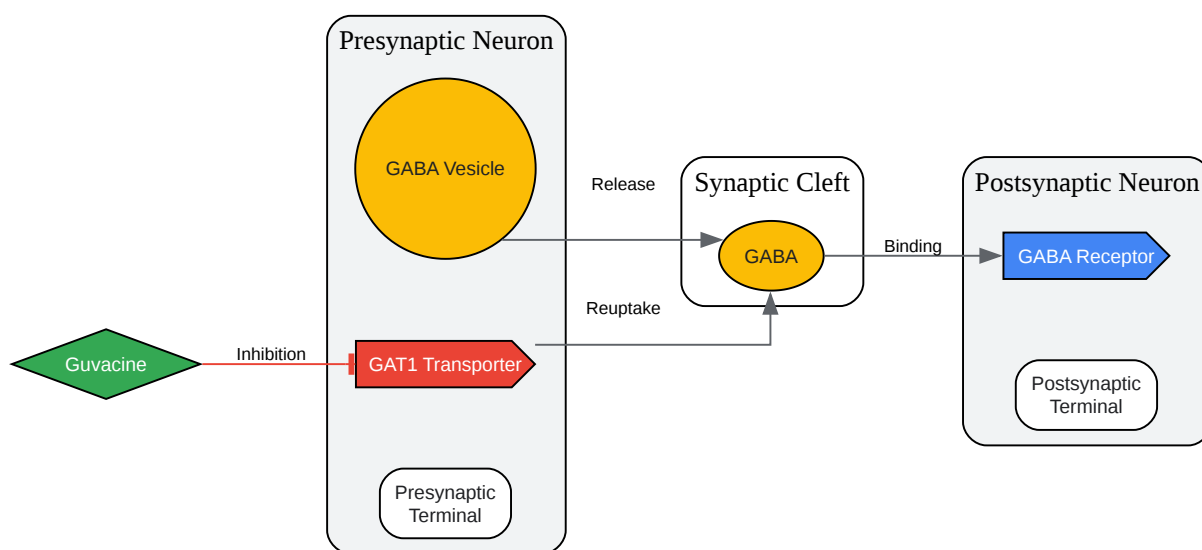
For cellular assays, it is often necessary to dilute the DMSO stock into an aqueous buffer.

- **Thaw the Stock Solution:** If the 10 mM DMSO stock solution is frozen, allow it to thaw completely at room temperature.
- **Dilution:** In a sterile tube, add the desired volume of the 10 mM DMSO stock solution to the appropriate volume of pre-warmed (37°C) cell culture medium or PBS to achieve the final desired working concentration. For example, to make a 100 µM working solution, add 10 µL of the 10 mM stock solution to 990 µL of aqueous buffer.
- **Mixing:** Gently mix the solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing which can be detrimental to cells.
- **Immediate Use:** It is recommended to prepare aqueous dilutions of **Guvacine ethyl ester** immediately before use. Do not store aqueous solutions for extended periods.

Mandatory Visualizations

GABAergic Synapse and GAT1 Inhibition

The following diagram illustrates the mechanism of GABA reuptake by the GAT1 transporter in a GABAergic synapse and the inhibitory effect of Guvacine.

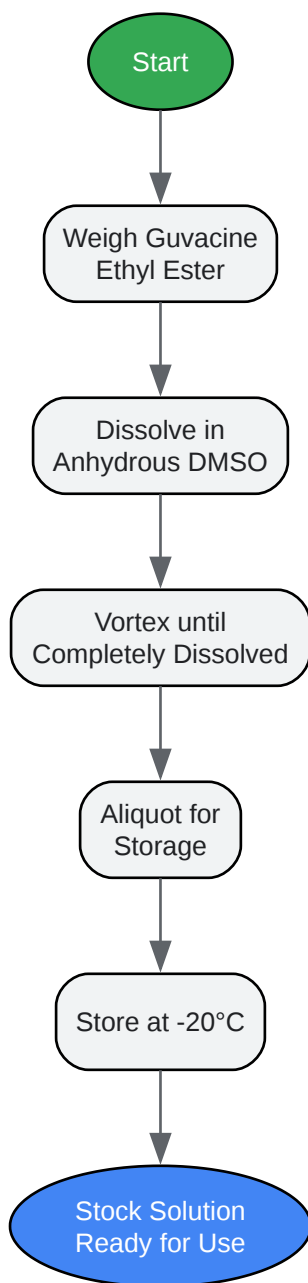


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Caption: Mechanism of GABA reuptake and inhibition by Guvacine.

Experimental Workflow: Preparing Guvacine Ethyl Ester Stock Solution

This diagram outlines the key steps in the preparation of a **Guvacine ethyl ester** stock solution.



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Caption: Workflow for stock solution preparation.

Safety and Handling

Guvacine ethyl ester is a chemical compound and should be handled with appropriate safety precautions. A Safety Data Sheet (SDS) for **Guvacine ethyl ester** indicates that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects. Always wear appropriate

personal protective equipment, including gloves, safety glasses, and a lab coat, when handling this compound. Work in a well-ventilated area to avoid inhalation of dust or vapors. In case of contact with skin or eyes, rinse immediately with plenty of water. Dispose of waste according to institutional and local regulations. The product is chemically stable under standard ambient conditions (room temperature).

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